

Application Notes and Protocols for (S)-2-amino-5-methoxytetralin hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-2-amino-5-methoxytetralin hydrochloride

Cat. No.: B1357147

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(S)-2-amino-5-methoxytetralin hydrochloride is a synthetic compound with the molecular formula C₁₁H₁₆CINO. It is relevant in medicinal chemistry and drug discovery as an intermediate for the synthesis of various active compounds, including the non-ergot dopamine agonist Rotigotine, which is used in the treatment of Parkinson's disease[1]. This document provides detailed protocols for the preparation of stock solutions of **(S)-2-amino-5-methoxytetralin hydrochloride**, ensuring accurate and reproducible experimental results.

Compound Information

A summary of the key physical and chemical properties of **(S)-2-amino-5-methoxytetralin hydrochloride** is presented in Table 1.

Table 1: Physical and Chemical Properties of **(S)-2-amino-5-methoxytetralin hydrochloride**

Property	Value	Reference
CAS Number	58349-17-0	[2] [3]
Molecular Formula	C ₁₁ H ₁₆ CINO	[2] [4]
Molecular Weight	213.70 g/mol	[2] [4] [5]
Appearance	White to off-white solid	[5]
Purity	≥95%	[2]
Water Solubility	39.6 g/L at 20°C	

Health and Safety

(S)-2-amino-5-methoxytetralin hydrochloride is classified as harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation[\[3\]](#). It is imperative to handle this compound in a well-ventilated area, preferably a fume hood, and to wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves[\[3\]](#). Avoid inhalation of dust and contact with skin and eyes[\[3\]](#).

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

Dimethyl sulfoxide (DMSO) is a common solvent for preparing stock solutions of organic compounds for in vitro studies.

Materials:

- **(S)-2-amino-5-methoxytetralin hydrochloride** (solid)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes

- Vortex mixer

Protocol:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, the required mass of **(S)-2-amino-5-methoxytetralin hydrochloride** is calculated as follows:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 213.70 g/mol x 1000 mg/g = 2.137 mg
- Weigh the compound: Carefully weigh out 2.137 mg of **(S)-2-amino-5-methoxytetralin hydrochloride** using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube or amber glass vial.
- Add solvent: Add 1 mL of anhydrous DMSO to the tube containing the compound.
- Dissolve the compound: Close the tube or vial securely and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (37°C) may be used to aid dissolution if necessary.
- Storage: Store the 10 mM stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months)[3]. Avoid repeated freeze-thaw cycles.

Preparation of Aqueous Stock Solutions

While DMSO is a common solvent, for certain applications, an aqueous stock solution may be preferred. Given the water solubility of 39.6 g/L, it is possible to prepare aqueous solutions.

Materials:

- **(S)-2-amino-5-methoxytetralin hydrochloride** (solid)
- Sterile deionized or distilled water
- Calibrated analytical balance
- Volumetric flask

- Magnetic stirrer and stir bar

Protocol:

- Calculate the required mass: For example, to prepare 10 mL of a 10 mM aqueous stock solution:
 - Mass (mg) = 10 mmol/L x 0.010 L x 213.70 g/mol x 1000 mg/g = 21.37 mg
- Weigh the compound: Weigh out 21.37 mg of **(S)-2-amino-5-methoxytetralin hydrochloride** and transfer it to a 10 mL volumetric flask.
- Add solvent and dissolve: Add a portion of the sterile water (e.g., 5-7 mL) to the volumetric flask. Place a magnetic stir bar in the flask and stir on a magnetic stirrer until the compound is fully dissolved.
- Bring to volume: Once dissolved, carefully add sterile water to the 10 mL mark on the volumetric flask.
- Storage: Aqueous solutions are generally less stable than DMSO stocks. It is recommended to prepare fresh aqueous solutions for each experiment. If short-term storage is necessary, store at 4°C for no longer than 24 hours.

Data Presentation

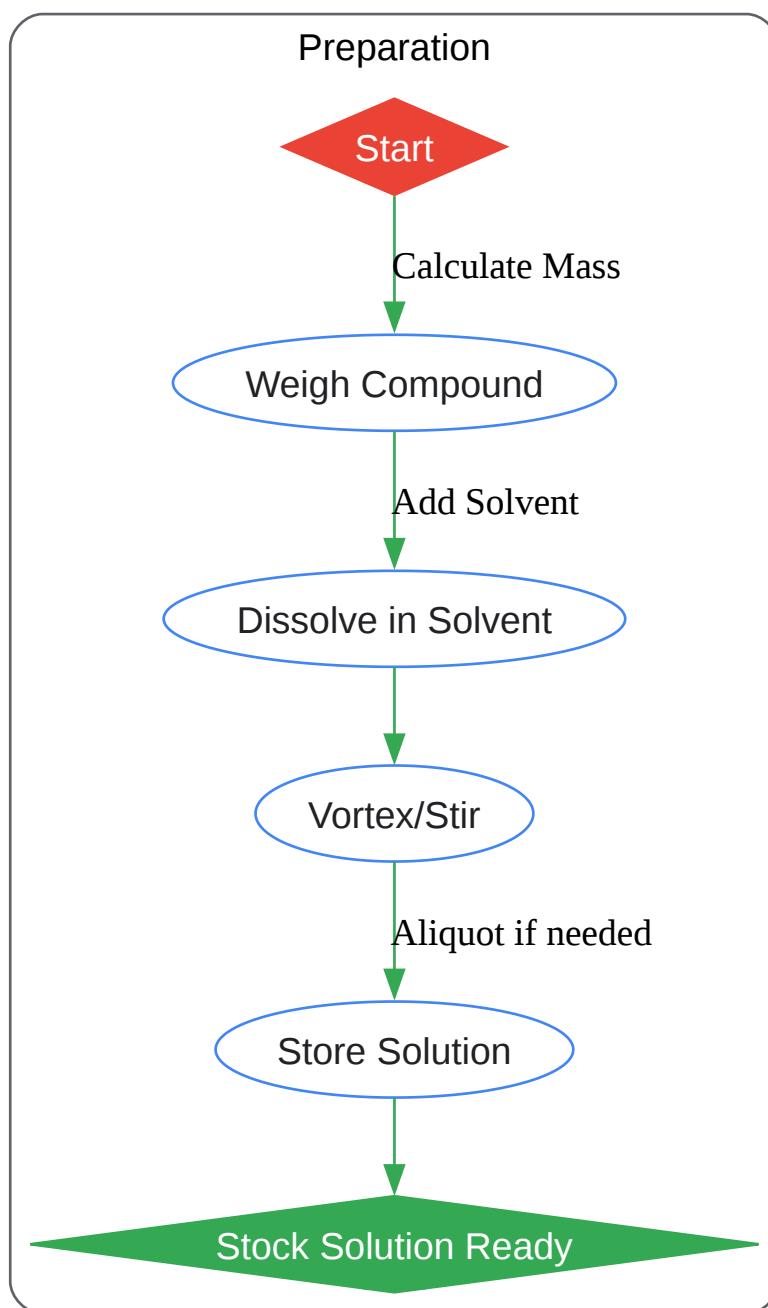
Table 2: Solubility and Recommended Storage Conditions for Stock Solutions

Solvent	Maximum Solubility	Recommended Stock Concentration	Short-Term Storage (≤ 1 month)	Long-Term Storage (≤ 6 months)
DMSO	Not explicitly defined, but sufficient for ≥10 mM	10 mM	-20°C[3]	-80°C[3]
Water	39.6 g/L (approx. 185 mM) at 20°C	≤ 10 mM	4°C (prepare fresh)	Not Recommended

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for preparing a stock solution of **(S)-2-amino-5-methoxytetralin hydrochloride**.

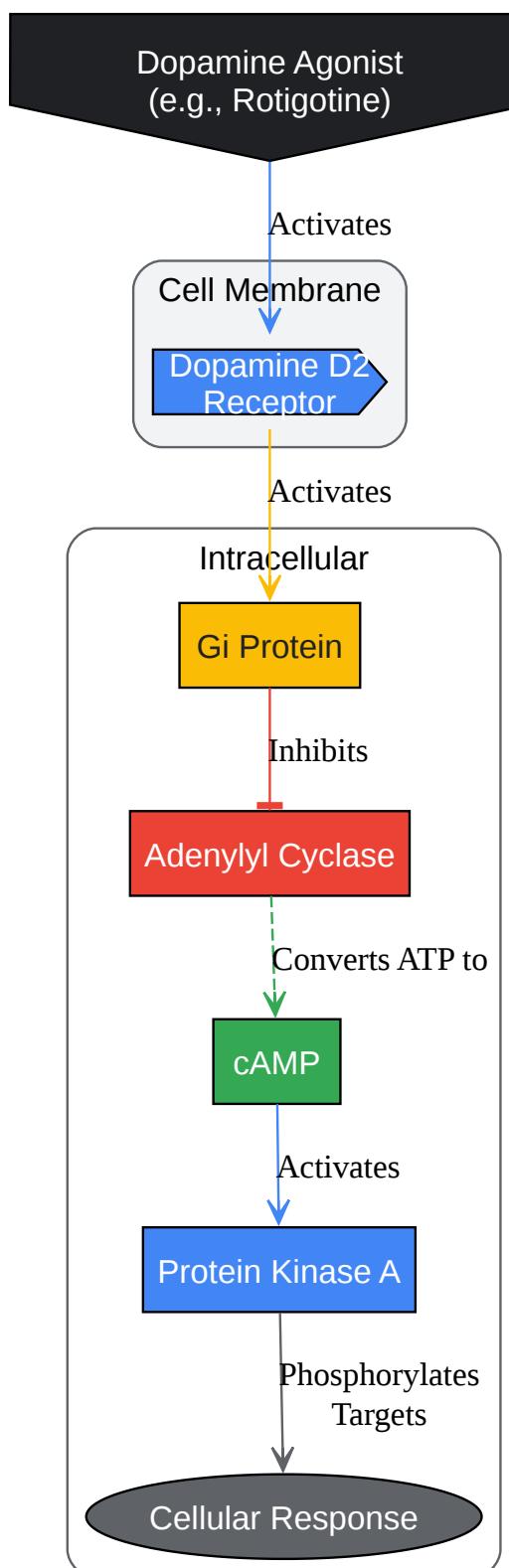


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Caption: Workflow for stock solution preparation.

Hypothetical Signaling Pathway

As an intermediate for a dopamine agonist, **(S)-2-amino-5-methoxytetralin hydrochloride** is a precursor to compounds that would interact with dopamine receptors. The following diagram depicts a simplified, hypothetical signaling pathway involving a dopamine D2 receptor, a target of many dopamine agonists.



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Caption: Hypothetical Dopamine D2 receptor signaling.

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- To cite this document: BenchChem. [Application Notes and Protocols for (S)-2-amino-5-methoxytetralin hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1357147#how-to-prepare-stock-solutions-of-s-2-amino-5-methoxytetralin-hydrochloride>

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